

E-3-(Methylphenylamino)-2-propenal: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name:	<i>E</i> -3-(METHYL PHENYL AMINO)-2-PROPENAL
Cat. No.:	B087139

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Introduction

E-3-(Methylphenylamino)-2-propenal, also known as (E)-3-(N-methylanilino)prop-2-enal, is an organic compound with the chemical formula C₁₀H₁₁NO.[1][2] As an α,β -unsaturated aldehyde containing a tertiary amine, its chemical properties are of interest to researchers in various fields, including organic synthesis and medicinal chemistry. Understanding the solubility and stability of this compound is crucial for its effective handling, storage, and application in experimental and developmental settings.

This technical guide provides a summary of the available information on the solubility and stability of E-3-(methylphenylamino)-2-propenal. Due to a lack of extensive published experimental data for this specific molecule, this document also furnishes detailed, standardized experimental protocols for researchers to determine these properties.

Compound Profile

Property	Value	Source
IUPAC Name	(E)-3-(N-methylanilino)prop-2-enal	[1]
Molecular Formula	C ₁₀ H ₁₁ NO	[1] [2]
Molecular Weight	161.20 g/mol	[1]
Physical Form	Solid	[2]

Solubility Profile

There is limited publicly available quantitative data on the solubility of E-3-(methylphenylamino)-2-propenal in various solvents. However, based on its chemical structure, a qualitative assessment can be made. The presence of a polar aldehyde group and a tertiary amine suggests potential solubility in polar organic solvents, while the phenyl group indicates some solubility in nonpolar organic solvents. Its solubility in water is expected to be low.

To obtain precise solubility data, the following experimental protocol is recommended.

Experimental Protocol: Determination of Solubility

This protocol outlines a general method for determining the solubility of a solid compound in various solvents at different temperatures.

1. Materials and Equipment:

- E-3-(methylphenylamino)-2-propenal
- A selection of analytical grade solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath

- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Calibrated flasks and pipettes

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of E-3-(methylphenylamino)-2-propenal to a known volume of the selected solvent in a sealed vial.
 - Equilibrate the vials at a constant temperature (e.g., 25 °C) in a shaker or water bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow for the sedimentation of undissolved solid.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed/cooled pipette to avoid temperature-induced precipitation.
 - Filter the sample through a suitable syringe filter (e.g., 0.45 µm PTFE) to remove any remaining solid particles.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of the dissolved compound.
 - A standard calibration curve should be prepared using known concentrations of E-3-(methylphenylamino)-2-propenal.

- Data Reporting:
 - Express the solubility in terms of mass per unit volume (e.g., mg/mL) or molarity (mol/L).
 - Repeat the experiment at different temperatures to determine the temperature dependency of solubility.

The following table can be used to record the experimental results:

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	25		
Ethanol	25		
Methanol	25		
Acetone	25		
Dichloromethane	25		
Hexane	25		

Stability Profile

The stability of E-3-(methylphenylamino)-2-propenal is a critical parameter for its storage and handling. As an α,β -unsaturated aldehyde, it may be susceptible to degradation via several pathways, including polymerization, oxidation, and hydrolysis, particularly under exposure to light, heat, or extreme pH conditions.

Experimental Protocol: Stability Assessment (Forced Degradation Study)

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a compound.

1. Materials and Equipment:

- E-3-(methylphenylamino)-2-propenal

- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions (e.g., 0.1 M, 1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
- pH meter
- Photostability chamber
- Oven

2. Procedure:

- Preparation of Stock Solution: Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile or methanol).
- Acidic and Basic Hydrolysis:
 - To separate aliquots of the stock solution, add an equal volume of HCl or NaOH solution.
 - Keep the solutions at a controlled temperature (e.g., 60°C) and monitor for degradation over time (e.g., at 2, 6, 24, and 48 hours).
 - At each time point, withdraw a sample, neutralize it, and dilute it for HPLC analysis.
- Oxidative Degradation:
 - Treat the stock solution with H₂O₂ and store it at room temperature, protected from light.
 - Monitor for degradation at various time points.
- Thermal Degradation:
 - Expose a solid sample of the compound to dry heat (e.g., 80°C) in an oven.
 - Analyze the sample at different time intervals.
- Photostability:

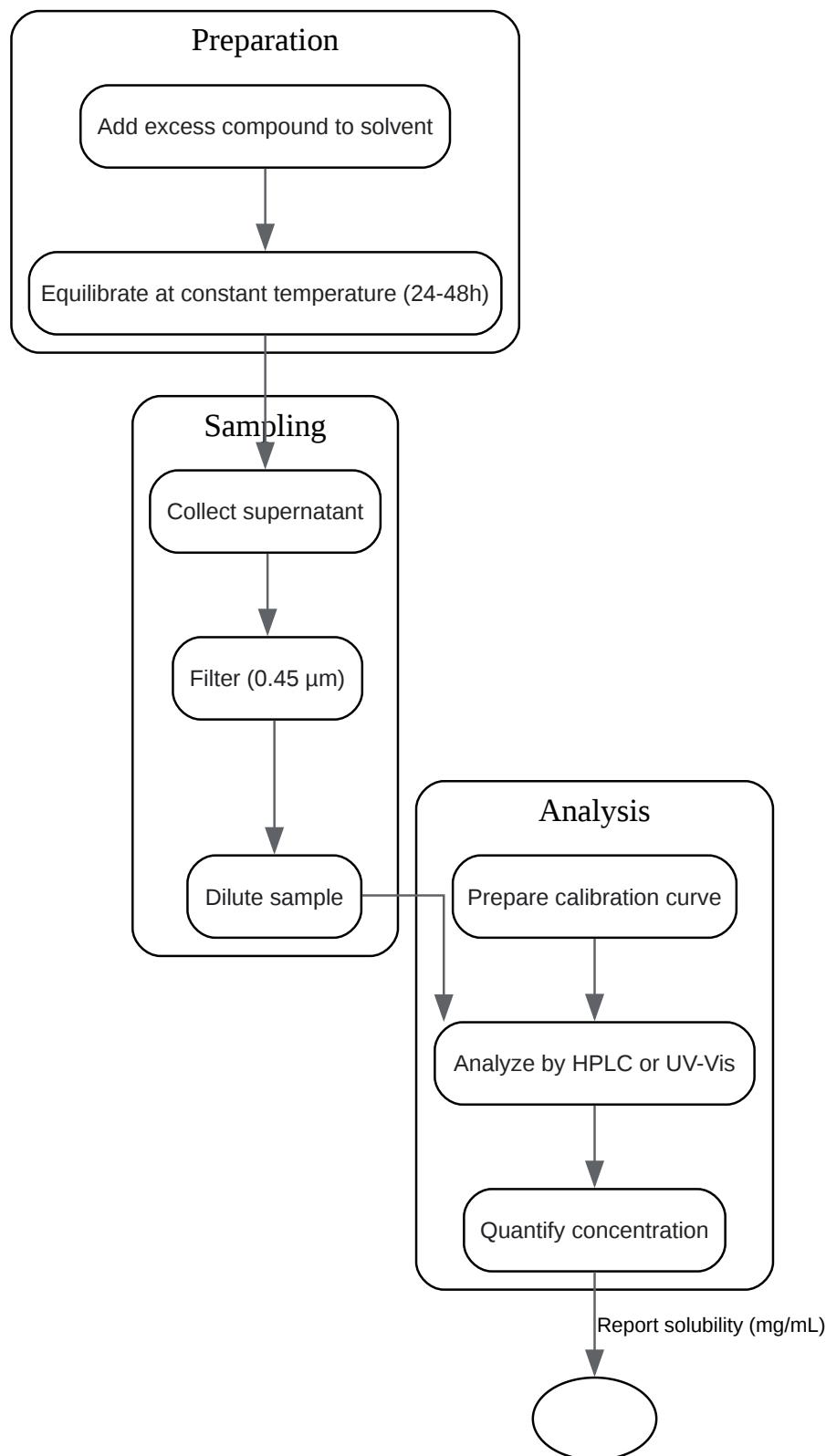
- Expose a solution of the compound to light in a photostability chamber according to ICH guidelines.
 - A control sample should be kept in the dark.
 - Analyze both samples after the exposure period.
- Analysis:
 - Analyze all samples by a stability-indicating HPLC method capable of separating the parent compound from its degradation products.
 - Determine the percentage of degradation for each condition.

The results can be summarized in the following table:

Stress Condition	Duration	Temperature	% Degradation	Major Degradation Products
0.1 M HCl	48 h	60°C		
0.1 M NaOH	48 h	60°C		
3% H ₂ O ₂	24 h	RT		
Dry Heat	48 h	80°C		
Photostability	(ICH Guideline)	(ICH Guideline)		

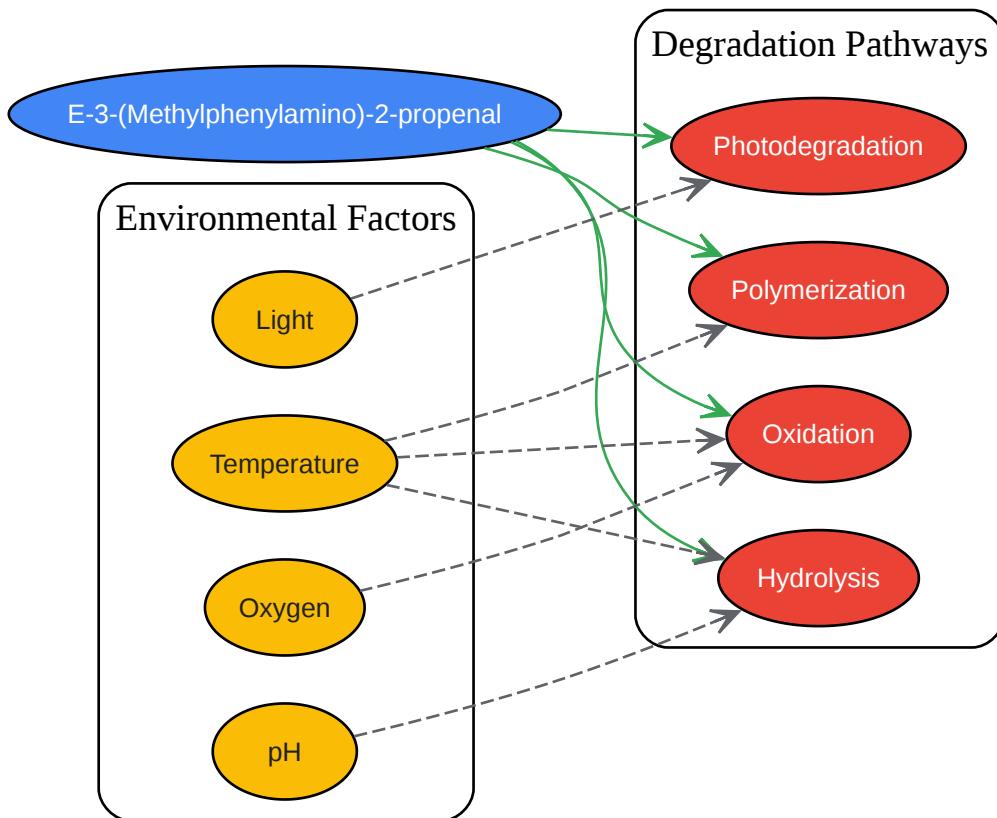
Visualizations

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining compound solubility.

Factors Affecting Compound Stability



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Caption: Key factors influencing compound stability.

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References

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